

Application Notes and Protocols: Synthesis of Derivatives from cis-2,4-Dimethyloxetane

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Compound of Interest

Compound Name: *cis-2,4-Dimethyloxetane*

Cat. No.: B15344976

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the synthesis of various derivatives from **cis-2,4-dimethyloxetane**. This strained heterocyclic motif is a valuable building block in medicinal chemistry, offering a desirable three-dimensional profile and serving as a versatile precursor for a range of functionalized molecules. The protocols detailed below focus on the ring-opening reactions of **cis-2,4-dimethyloxetane**, a primary pathway for its derivatization.

Introduction to the Reactivity of cis-2,4-Dimethyloxetane

The reactivity of the oxetane ring is driven by its inherent ring strain (approximately 26 kcal/mol), making it susceptible to nucleophilic attack, particularly under acidic conditions. The cis stereochemistry of the methyl groups at the 2- and 4-positions influences the regioselectivity and stereoselectivity of these ring-opening reactions.

Generally, the ring-opening of 2,4-disubstituted oxetanes can proceed via two main pathways, leading to the formation of substituted butan-1-ol or butan-3-ol derivatives. The preferred pathway is often dependent on the nature of the nucleophile, the catalyst employed, and the reaction conditions.

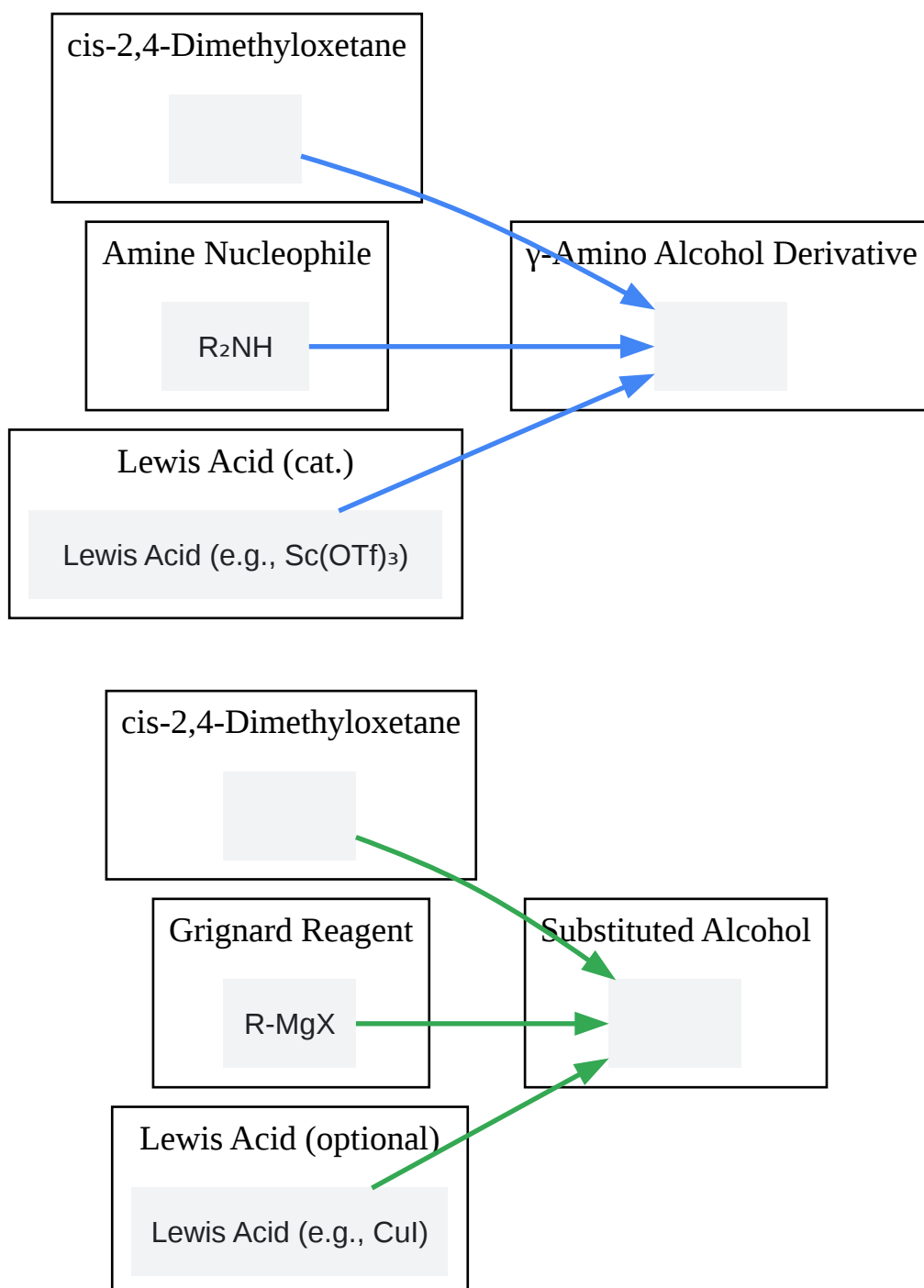
I. Nucleophilic Ring-Opening Reactions

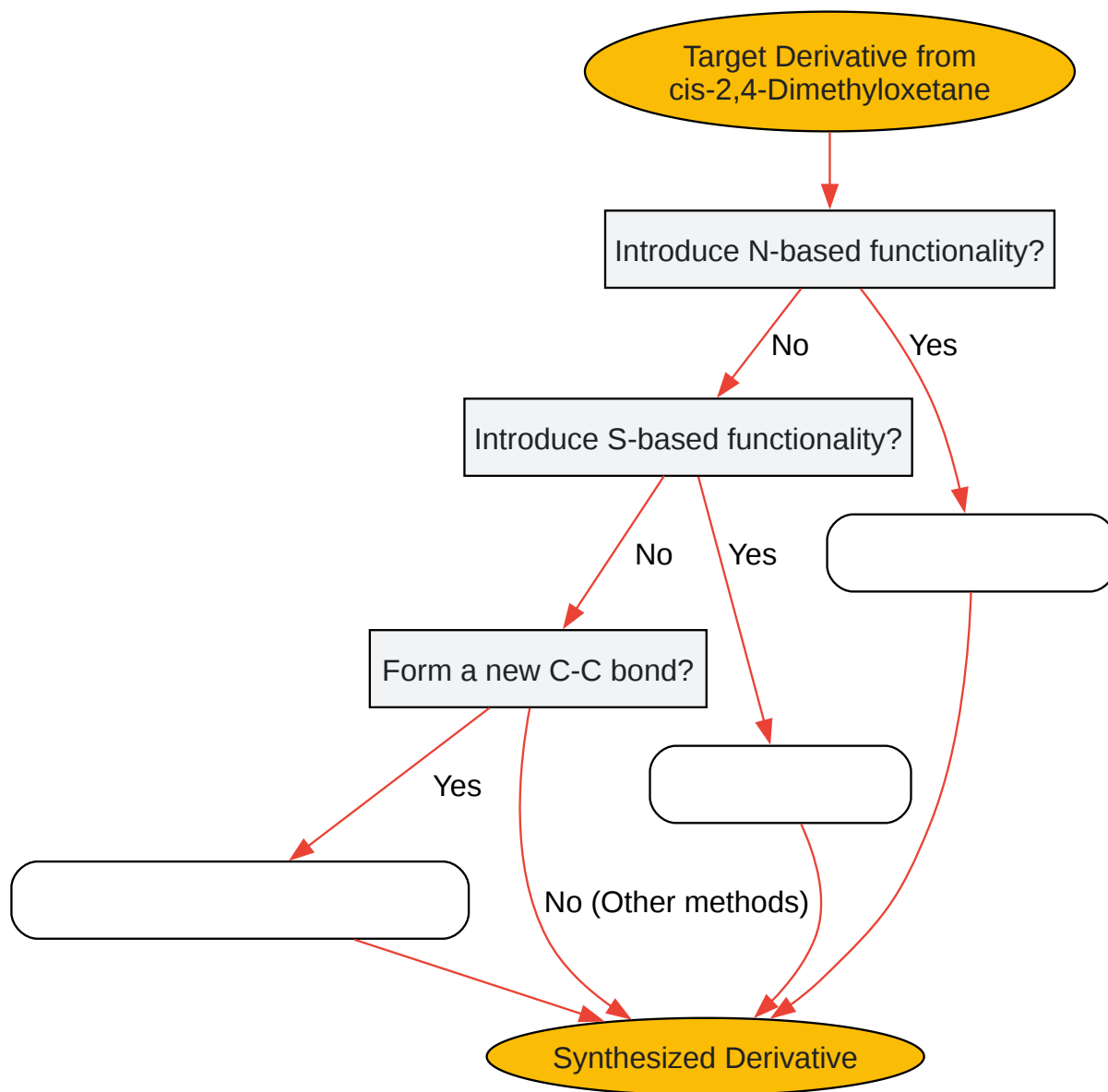
The most common method for derivatizing **cis-2,4-dimethyloxetane** is through nucleophilic ring-opening. This approach allows for the introduction of a wide variety of functional groups, leading to a diverse array of scaffolds for drug discovery and development.

A. Amine Nucleophiles: Synthesis of Amino Alcohols

The reaction of **cis-2,4-dimethyloxetane** with amine nucleophiles provides access to valuable γ -amino alcohols, which are important substructures in many biologically active compounds.

General Reaction Scheme:





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